

# Unearthing the Past: Application and Protocols for $^{26}\text{Al}/^{10}\text{Be}$ Burial Dating

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminum-26

Cat. No.: B1230959

[Get Quote](#)

A detailed guide for researchers, scientists, and drug development professionals on the theory and practice of **aluminum-26** and beryllium-10 isotopic dating for determining the burial age of geological and archaeological materials.

The  $^{26}\text{Al}/^{10}\text{Be}$  burial dating technique is a powerful geochronological tool used to determine the time elapsed since a rock or sediment was shielded from cosmic radiation. This method relies on the differential decay of two cosmogenic radionuclides, **aluminum-26** ( $^{26}\text{Al}$ ) and beryllium-10 ( $^{10}\text{Be}$ ), which are produced at a known ratio in minerals, primarily quartz, when exposed to cosmic rays at or near the Earth's surface. When these materials are buried, production of these nuclides ceases, and their concentrations begin to decrease through radioactive decay at different rates. By measuring the ratio of the remaining  $^{26}\text{Al}$  to  $^{10}\text{Be}$ , scientists can calculate the duration of burial.

This technique has broad applications in geology, archaeology, and paleoanthropology, enabling the dating of cave sediments, river terraces, glacial deposits, and even early human artifacts.<sup>[1][2][3]</sup> Its effective dating range of approximately 0.1 to 5 million years fills a critical gap between the ranges of other dating methods like radiocarbon and potassium-argon dating.<sup>[3][4]</sup>

## Principle of the Method

The fundamental principle of  $^{26}\text{Al}/^{10}\text{Be}$  burial dating lies in the predictable production and decay of these isotopes.

- **Production:**  $^{26}\text{Al}$  and  $^{10}\text{Be}$  are produced in quartz through spallation reactions induced by secondary cosmic-ray neutrons and muons on silicon and oxygen atoms, respectively. The production ratio of  $^{26}\text{Al}$  to  $^{10}\text{Be}$  in quartz at the Earth's surface is relatively constant, approximately 6.75:1.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Burial and Decay:** Once the quartz-bearing material is buried deep enough to be shielded from cosmic rays (typically a few meters), the production of  $^{26}\text{Al}$  and  $^{10}\text{Be}$  effectively stops. [\[5\]](#)[\[6\]](#)[\[8\]](#) The concentrations of these isotopes then decrease solely due to radioactive decay.
- **Differential Decay:**  $^{26}\text{Al}$  has a shorter half-life than  $^{10}\text{Be}$ . This difference in decay rates causes the  $^{26}\text{Al}/^{10}\text{Be}$  ratio to decrease exponentially with the time of burial. By measuring the nuclide concentrations and their ratio in a buried sample, and knowing their initial production ratio and individual decay constants, the burial age can be calculated.[\[5\]](#)[\[6\]](#)

## Quantitative Data

The accuracy of  $^{26}\text{Al}/^{10}\text{Be}$  burial dating is contingent on precise knowledge of the physical constants governing the production and decay of these isotopes.

Parameter	Value	Reference
Half-life of $^{26}\text{Al}$ ( $T_{1/2}$ )	$0.705 \pm 0.017$ million years	<a href="#">[2]</a>
Half-life of $^{10}\text{Be}$ ( $T_{1/2}$ )	$1.387 \pm 0.012$ million years	<a href="#">[2]</a>
Production Ratio ( $^{26}\text{Al}/^{10}\text{Be}$ ) in Quartz	~6.75	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
$^{26}\text{Al}$ Decay Constant ( $\lambda$ )	$9.83 \times 10^{-7} \text{ yr}^{-1}$	<a href="#">[7]</a>
$^{10}\text{Be}$ Decay Constant ( $\lambda$ )	$4.99 \times 10^{-7} \text{ yr}^{-1}$	<a href="#">[7]</a>

## Experimental Protocols

The successful application of  $^{26}\text{Al}/^{10}\text{Be}$  burial dating requires meticulous sample collection and laboratory procedures to isolate and measure the minute quantities of these rare isotopes.

### I. Sample Collection and Preparation

- Field Sampling:
  - Identify suitable quartz-bearing materials (e.g., sediments, sandstones, quartz veins) from a well-defined stratigraphic context that indicates a clear burial event.
  - Collect samples from depths sufficient to ensure shielding from cosmic rays (typically >2 meters).
  - Document the sampling location, depth, and geological context thoroughly.
  - Collect multiple samples from different depths if possible to perform isochron analysis, which can provide more robust age estimates.[\[9\]](#)
- Quartz Purification:
  - Crush and sieve the bulk sample to the desired grain size (typically 0.25-1 mm).
  - Remove magnetic minerals using a magnetic separator.
  - Use heavy liquid separation (e.g., with sodium polytungstate) to isolate quartz from denser minerals.[\[10\]](#)
  - Etch the quartz grains with a series of acid treatments (e.g., aqua regia, hydrofluoric acid) to remove meteoric  $^{10}\text{Be}$  and any remaining non-quartz minerals.[\[10\]](#)[\[11\]](#) This is a critical step to ensure that only the in-situ produced nuclides are measured.

## II. Chemical Extraction of Al and Be

- Dissolution:
  - Dissolve the purified quartz in concentrated hydrofluoric acid.
  - Add a known amount of  $^9\text{Be}$  carrier to the solution to allow for the calculation of the  $^{10}\text{Be}$  concentration from the measured  $^{10}\text{Be}/^9\text{Be}$  ratio. A  $^{27}\text{Al}$  carrier is typically not needed as natural aluminum is usually present in the sample.
- Isolation and Purification:

- Separate beryllium and aluminum from the dissolved quartz solution using anion and cation exchange chromatography.[\[10\]](#)
- Precipitate Be and Al as hydroxides by adjusting the pH of the respective solutions.[\[10\]](#)
- Convert the hydroxides to oxides (BeO and Al<sub>2</sub>O<sub>3</sub>) by heating in a furnace.

### III. Isotope Ratio Measurement by Accelerator Mass Spectrometry (AMS)

- Target Preparation:
  - Mix the purified beryllium and aluminum oxides with a binder (e.g., niobium or silver powder) and press them into targets for the AMS ion source.[\[10\]](#)
- AMS Analysis:
  - The AMS instrument is used to measure the isotopic ratios of <sup>10</sup>Be/<sup>9</sup>Be and <sup>26</sup>Al/<sup>27</sup>Al.  
[\[12\]](#)[\[13\]](#)[\[14\]](#)
  - Negative ions are generated from the sample in the ion source.
  - These ions are accelerated to high energies in a tandem accelerator.
  - At the accelerator's terminal, the ions pass through a stripper gas or foil, which removes electrons and breaks up molecular isobars (e.g., <sup>10</sup>B for <sup>10</sup>Be measurements).
  - A series of magnets and detectors are then used to separate and count the rare isotopes (<sup>10</sup>Be and <sup>26</sup>Al) and the stable isotopes (<sup>9</sup>Be and <sup>27</sup>Al).

### Data Analysis and Age Calculation

The burial age is calculated from the measured <sup>26</sup>Al/<sup>10</sup>Be ratio using the following relationship, which accounts for the differential decay of the two nuclides:


$$R(t) = R_0 * e^{-(\lambda_{Al} - \lambda_{Be}) * t}$$

Where:

- $R(t)$  is the measured  $^{26}\text{Al}/^{10}\text{Be}$  ratio in the sample.
- $R_0$  is the initial production ratio of  $^{26}\text{Al}/^{10}\text{Be}$  (~6.75).
- $\lambda_{\text{Al}}$  and  $\lambda_{\text{Be}}$  are the decay constants for  $^{26}\text{Al}$  and  $^{10}\text{Be}$ , respectively.
- $t$  is the burial age.


By solving this equation for  $t$ , the time since burial can be determined. For more complex burial histories, such as those involving post-burial nuclide production at shallow depths, more sophisticated models are required.[8]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Principle of  $^{26}\text{Al}/^{10}\text{Be}$  burial dating.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for <sup>26</sup>Al/<sup>10</sup>Be burial dating.

## Applications and Limitations

### Applications:

- Geomorphology: Dating the formation of river terraces, alluvial fans, and cave systems.[1]
- Glacial Geology: Determining the timing of glacial advances and retreats by dating buried soils and outwash deposits.[1][2]
- Archaeology and Paleoanthropology: Dating sedimentary layers containing artifacts and hominin fossils, providing crucial chronological context for human evolution.[3][4][9]
- Tectonics: Constraining the timing of fault movements by dating offset sedimentary layers.

### Limitations:

- Complex Exposure Histories: The method assumes a simple history of surface exposure followed by rapid and deep burial. Complex histories with multiple periods of exposure and burial can lead to inaccurate ages.[1][2]
- Post-Burial Production: If burial is not sufficiently deep, continued production of nuclides by deeply penetrating muons can affect the final age calculation.[4]
- Inheritance: The quartz grains may have a pre-existing concentration of  $^{26}\text{Al}$  and  $^{10}\text{Be}$  from previous exposure events before the one being dated. This "inheritance" can be accounted for using depth profiles or isochron methods.[8]
- Dating Range: The technique is most effective for ages between about 100,000 years and 5 million years. For younger samples, the change in the  $^{26}\text{Al}/^{10}\text{Be}$  ratio is too small to be measured accurately, and for older samples, the  $^{26}\text{Al}$  concentration may be below detection limits.[3]

In conclusion, the  $^{26}\text{Al}/^{10}\text{Be}$  burial dating technique provides a robust method for determining the age of a wide range of geological and archaeological materials. With careful sample selection, meticulous laboratory procedures, and a clear understanding of its underlying principles and limitations, this technique offers invaluable insights into the Earth's history and the timeline of human evolution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.geoscienceworld.org](https://pubs.geoscienceworld.org) [[pubs.geoscienceworld.org](https://pubs.geoscienceworld.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. Burial dating in archaeology using  $^{10}\text{Be}$  and  $^{26}\text{Al}$  in-situ produced cosmogenic radioisotopes [[apo.ansto.gov.au](https://apo.ansto.gov.au)]
- 5. [noblegas.berkeley.edu](https://noblegas.berkeley.edu) [[noblegas.berkeley.edu](https://noblegas.berkeley.edu)]
- 6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 7. [noblegas.berkeley.edu](https://noblegas.berkeley.edu) [[noblegas.berkeley.edu](https://noblegas.berkeley.edu)]
- 8. [antarcticglaciers.org](https://antarcticglaciers.org) [[antarcticglaciers.org](https://antarcticglaciers.org)]
- 9. Quantitative tests of  $^{26}\text{Al}/^{10}\text{Be}$  burial dating accuracy in archaeology and paleoanthropology [[inis.iaea.org](https://inis.iaea.org)]
- 10. Cosmogenic Nuclide Dating | CENIEH [[cenieh.es](https://cenieh.es)]
- 11. [osti.gov](https://osti.gov) [[osti.gov](https://osti.gov)]
- 12. GChron - Technical note: Accelerator mass spectrometry of  $^{10}\text{Be}$  and  $^{26}\text{Al}$  at low nuclide concentrations [[gchron.copernicus.org](https://gchron.copernicus.org)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. Technical note: Accelerator mass spectrometry of  $^{10}\text{Be}$  and  $^{26}\text{Al}$  at low nuclide concentrations - ProQuest [[proquest.com](https://proquest.com)]
- To cite this document: BenchChem. [Unearthing the Past: Application and Protocols for  $^{26}\text{Al}/^{10}\text{Be}$  Burial Dating]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1230959#26al-10be-burial-dating-technique>]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)